

Technical Guide: Natural Sources and Isolation Architectures of Khelloside[1]

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Compound of Interest

Compound Name: *Khelloside*
CAS No.: 17226-75-4
Cat. No.: B100198

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Executive Summary

Khelloside (CAS: 17226-75-4), also technically identified as Khellinin or Khellol-glucoside, is a bioactive furanochromone glycoside primarily synthesized by the Apiaceae family.[1][2][3][4] Unlike its lipophilic aglycone counterpart Khellin—a historic vasodilator and bronchodilator—**Khelloside** possesses a glucosyl moiety at the C-7 hydroxymethyl position, significantly altering its solubility profile and pharmacokinetic potential.

This technical guide provides a rigorous analysis of **Khelloside**'s botanical origins, biosynthetic pathways, and isolation methodologies. It is designed for researchers requiring high-purity extraction protocols and mechanistic understanding of furanochromone accumulation.[1]

Part 1: Chemical Identity & Physicochemical Profile[1][5]

Before establishing extraction protocols, the target analyte must be rigorously defined to prevent confusion with structurally related congeners like Visnagin or Khellin.

Property	Specification
Common Name	Khelloside; Khellinin; Khellol-glucoside
IUPAC Name	7-(β-D-Glucopyranosyloxymethyl)-4-methoxy-5H-furo[3,2-g][1]benzopyran-5-one
Molecular Formula	C ₁₉ H ₂₀ O ₁₀
Molecular Weight	408.36 g/mol
Aglycone	Khellol (7-hydroxymethyl-4-methoxy-5H-furo[3,2-g]chromen-5-one)
Solubility Profile	High solubility in polar solvents (Water, MeOH, EtOH); Low solubility in non-polar solvents (Hexane, Pet Ether).[1][2][3][4]
Key Distinction	Khellin is the 4,9-dimethoxy analog (lipophilic). [1] Khelloside is the 7-glycosylated analog (hydrophilic).[1]

Part 2: Primary Natural Sources[1]

While furanochromones are chemotaxonomic markers for the Apiaceae family, **Khelloside** accumulation is highly specific.

Ammi visnaga (L.) Lam.[1][6][7][8] (Khella)[1][2][3][5][8][9][10][11][12][13]

- Status: Primary commercial and research source.
- Localization: The highest concentration of **Khelloside** is sequestered in the fruits (seeds) and umbels during the ripening stage.[1]
- Yield Dynamics:
 - Immature Fruits: Higher ratio of glycosides (**Khelloside**) to aglycones.[1]

- Mature Fruits: Enzymatic hydrolysis during ripening can increase free Khellin content, reducing **Khelloside** yield.
- Geographic Variance: Cultivars from the Mediterranean basin (Egypt, Morocco, Turkey) exhibit the highest furanochromone content (2–4% total furanochromones).[1]

Secondary & Minor Sources

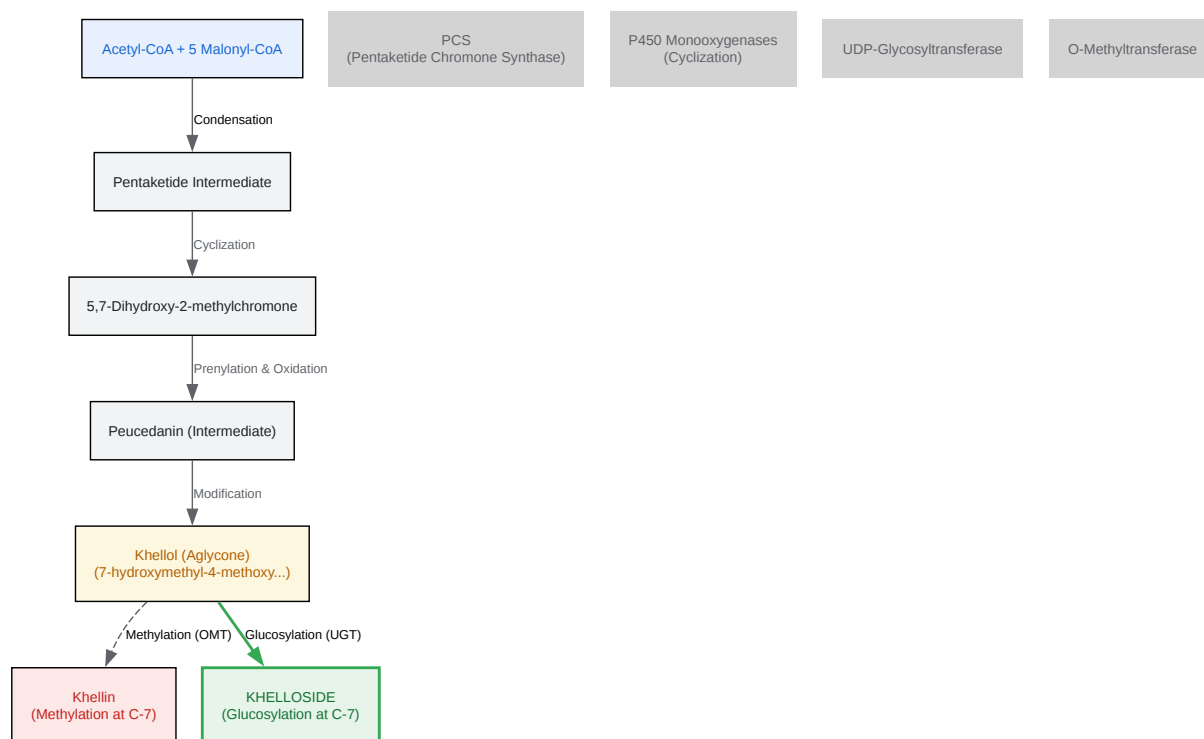
- *Eranthis hyemalis*(Winter Aconite): Tubers of this Ranunculaceae species have been reported to contain **Khelloside**, representing a rare occurrence outside the Apiaceae family.
- *Ammi majus*: Primarily a source of furanocoumarins (xanthotoxin), but trace furanochromones may be present.[1] Note: Cross-contamination with *A. visnaga* is a common analytical error; *A. majus* is not a viable industrial source for **Khelloside**.

Part 3: Biosynthetic Architecture[1]

Understanding the biosynthesis is critical for metabolic engineering or optimizing harvest times. **Khelloside** is formed via the polyketide pathway, diverging from the phenylpropanoid pathway used by coumarins.

Pathway Logic[1]

- Chromone Scaffold Formation: Condensation of Acetyl-CoA with Malonyl-CoA units by Pentaketide Chromone Synthase (PCS).[1][5]
- Furan Ring Closure: Oxidative cyclization of a prenyl moiety attached to the chromone core. [5]
- Late-Stage Modification: The pathway bifurcates. Methylation leads to Khellin; Hydroxylation followed by Glycosylation leads to **Khelloside**.



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Figure 1: Biosynthetic divergence of **Khelloside** from the central furanochromone pathway.[1]
Note the competitive branching between methylation (to Khellin) and glucosylation (to **Khelloside**).[1]

Part 4: Isolation & Purification Protocol

This protocol is designed to separate the polar glycoside (**Khelloside**) from the non-polar aglycones (Khellin, Visnagin) and lipids.[\[1\]](#)

Phase 1: Pre-treatment & Defatting

Objective: Remove lipids and chlorophyll which interfere with chromatographic separation.

- Milling: Pulverize dried Ammi visnaga fruits (seeds) to a fine powder (mesh size 40–60).
- Lipid Extraction:
 - Solvent: Petroleum Ether (40–60°C) or n-Hexane.[\[1\]](#)
 - Method: Soxhlet extraction for 4–6 hours.
 - Result: Discard the solvent fraction (contains fixed oils).[\[1\]](#) Retain the defatted plant residue (marc).

Phase 2: Target Analyte Extraction

Objective: Extract glycosides using a polar solvent system.

- Solvent System: 70% Ethanol or 80% Methanol (aq).[\[1\]](#)
- Extraction: Macerate the defatted marc for 24 hours with agitation, or reflux for 3 hours. Repeat 3 times.
- Concentration: Combine filtrates and evaporate under reduced pressure (Rotary Evaporator, <45°C) to obtain a viscous syrupy residue.

Phase 3: Differential Partitioning (The "Clean-up")

Objective: Separate **Khelloside** from residual Khellin/Visnagin.[\[1\]](#)

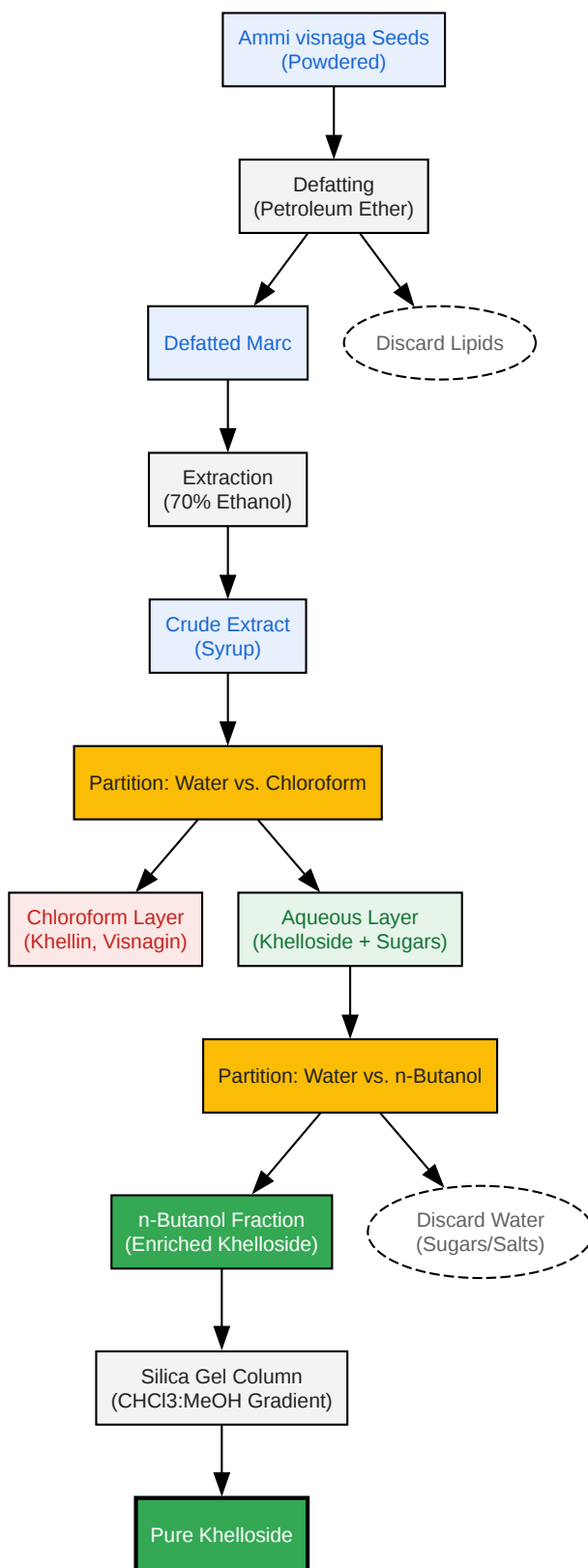
- Suspend the residue in Distilled Water.
- Liquid-Liquid Extraction (LLE):
 - Wash 1: Partition with Chloroform or Dichloromethane (3x).[\[1\]](#)

- Chemistry: The non-polar aglycones (Khellin, Visnagin) migrate to the organic layer. **Khelloside** remains in the aqueous layer.^{[1][6]}
- Enrichment: Extract the aqueous layer with n-Butanol (saturated with water).^[1] **Khelloside** will migrate into the butanol phase, leaving salts and sugars in the water.
- Evaporate the n-Butanol fraction to dryness.^[1]

Phase 4: Chromatographic Isolation

Objective: High-purity isolation.

- Stationary Phase: Silica Gel 60 (0.063–0.200 mm).^[1]
- Mobile Phase: Gradient elution. Start with Chloroform:Methanol (95:^[1]5) and increase polarity to (80:20).
- Detection: TLC plates (Silica gel F254).^[1]
 - Visualization: UV light (254 nm / 366 nm).^[1] **Khelloside** appears as a dark quenching spot or fluorescent spot depending on derivatization.
 - Spray Reagent: 10% Sulfuric acid in EtOH (heat at 100°C) -> Charring indicates glycosides.^[1]



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Figure 2: Step-by-step fractionation logic to isolate polar **Khelloside** from non-polar co-metabolites.[1]

Part 5: Analytical Validation (HPLC-DAD)

To confirm the identity and purity of the isolated **Khelloside**, use the following validated parameters.

Parameter	Condition
Column	C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Isocratic or Gradient: Water (0.1% Formic Acid) : Acetonitrile
Ratio	Typical Isocratic: 85:15 (Water:ACN) to retain the polar glycoside.[1]
Flow Rate	1.0 mL/min
Detection	UV at 245 nm (max absorption for chromone nucleus)
Retention Order	Khelloside (Elutes early, polar) < Visnagin < Khellin (Elutes late, non-polar)

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